An In-depth Technical Guide to Compounds with Molecular Formula C12H9ClO4S

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Compound of Interest

Compound Name:	*Methyl 2-chlorosulfonylnaphthalene-1-carboxylate*
CAS No.:	*60713-54-4*
Cat. No.:	*B2825749*

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Authored by: [Your Name/Gemini], Senior Application Scientist

Abstract

Compounds possessing the molecular formula C12H9ClO4S represent a class of molecules with significant potential in medicinal chemistry and materials science. This guide provides a comprehensive technical overview of these compounds, focusing on their molecular weight, structural isomerism, physicochemical properties, and analytical characterization. Drawing from established chemical principles and contemporary research, this document aims to serve as a vital resource for professionals engaged in drug discovery and development, offering insights into the synthesis, analysis, and potential applications of this unique chemical scaffold.

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Introduction: The Significance of the C12H9ClO4S Scaffold

The molecular formula C12H9ClO4S encapsulates a fascinating convergence of functional groups that are highly pertinent to modern drug design. The presence of a naphthalene core, a sulfonyl chloride, and a methyl ester group within a relatively compact structure offers a rich landscape for chemical modification and biological activity.

- Naphthalene Moiety: This bicyclic aromatic system provides a rigid scaffold that can be strategically functionalized to interact with biological targets. Naphthalene derivatives are found in numerous approved drugs and are known to exhibit a wide range of pharmacological activities.[1]

- Sulfonyl Chloride Group: As a highly reactive electrophile, the sulfonyl chloride functional group is a versatile handle for the synthesis of sulfonamides.[2][3] Sulfonamides are a well-established class of therapeutic agents with applications ranging from antibacterial to anticancer and diuretic agents. The sulfonyl group itself can act as a hydrogen bond acceptor and modulate the physicochemical properties of a molecule.[4]

- Bioisosterism in Drug Design: The sulfonyl chloride and its derivative, the sulfonamide, are recognized as important bioisosteres for carboxylic acids.[5][6][7] This substitution can improve a drug candidate's metabolic stability, membrane permeability, and overall pharmacokinetic profile by replacing the often-problematic carboxylic acid group while maintaining key binding interactions.[8][9]

This guide will delve into the fundamental characteristics of C12H9ClO4S compounds, with a particular focus on two prominent isomers: methyl 6-chlorosulfonylnaphthalene-2-carboxylate and methyl 5-chlorosulfonylnaphthalene-1-carboxylate.

Molecular Weight and Formula

The exact molecular weight of a compound is a critical parameter for its identification and characterization. For C12H9ClO4S, the molecular weight is calculated based on the atomic masses of its constituent elements.

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Property	Value
Molecular Formula	C12H9ClO4S
Average Molecular Weight	284.72 g/mol
Monoisotopic Mass	283.9910 Da

The monoisotopic mass is particularly important in high-resolution mass spectrometry for accurate mass measurements and elemental composition determination.

Structural Isomerism of C12H9ClO4S

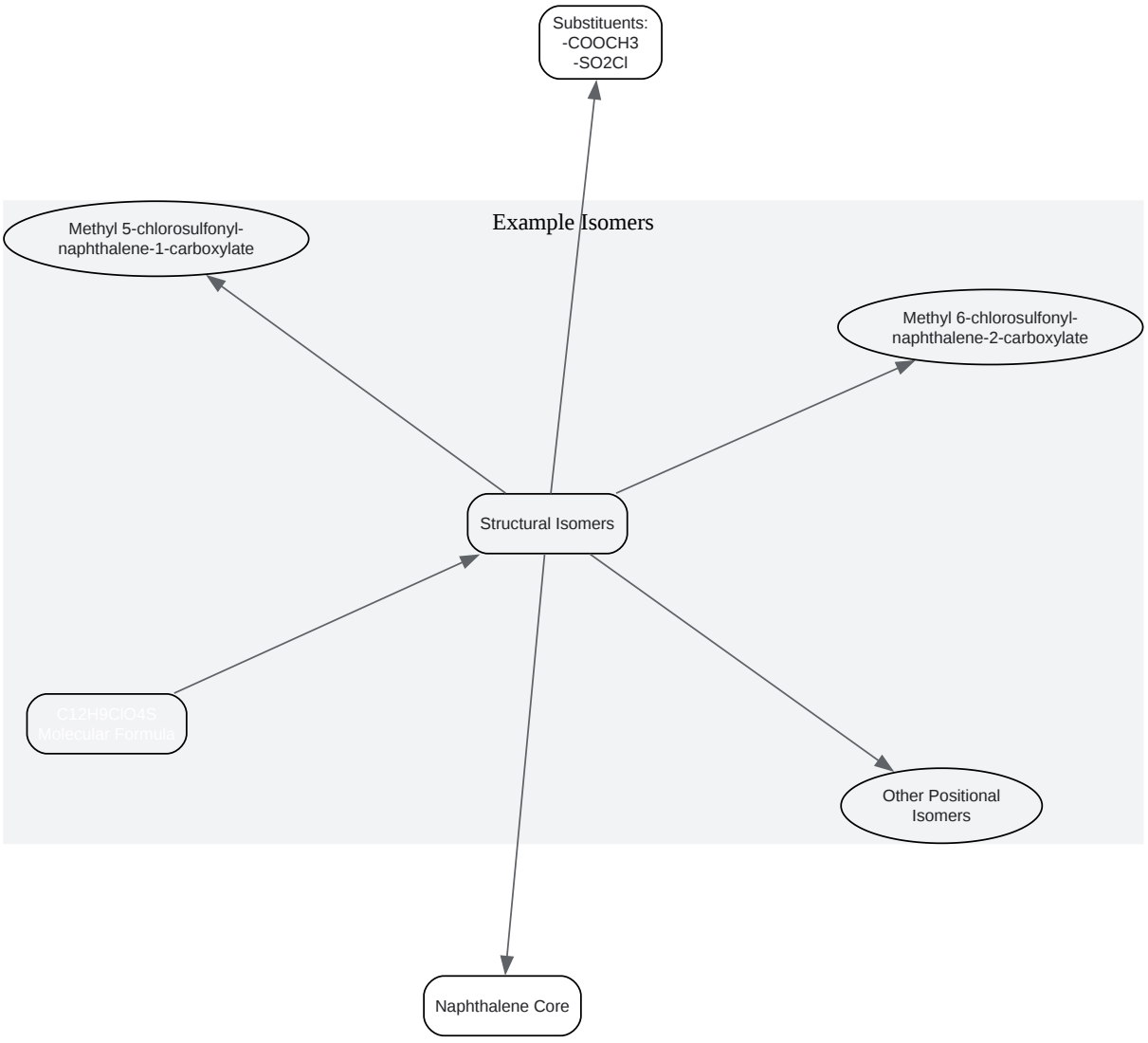
The molecular formula C12H9ClO4S allows for a considerable number of structural isomers, arising from the different possible substitution patterns on the naphthalene ring. The two primary points of substitution are for the methyl carboxylate group (-COOCH3) and the chlorosulfonyl group (-SO2Cl).

The naphthalene ring has two distinct positions for monosubstitution: the α-position (carbons 1, 4, 5, 8) and the β-position (carbons 2, 3, 6, 7). When disubstituted, the number of possible isomers increases significantly. The two isomers that will be the focus of this guide are:

- Methyl 6-chlorosulfonylnaphthalene-2-carboxylate: Here, both substituents are on the same ring of the naphthalene system, in a 2,6-disubstituted pattern.
- Methyl 5-chlorosulfonylnaphthalene-1-carboxylate: In this isomer, the substituents are on different rings of the naphthalene system, in a 1,5-disubstituted pattern.

A visual representation of the potential for isomerism is crucial for understanding the chemical space of C12H9ClO4S.

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Figure 1: Logical relationship illustrating the structural isomerism of C12H9ClO4S compounds based on the substitution pattern on the naphthalene core.

Physicochemical Properties

The physicochemical properties of C12H9ClO4S compounds are critical for their handling, formulation, and biological activity. While experimental data for specific isomers can be scarce, predictions and data from analogous structures provide valuable insights.

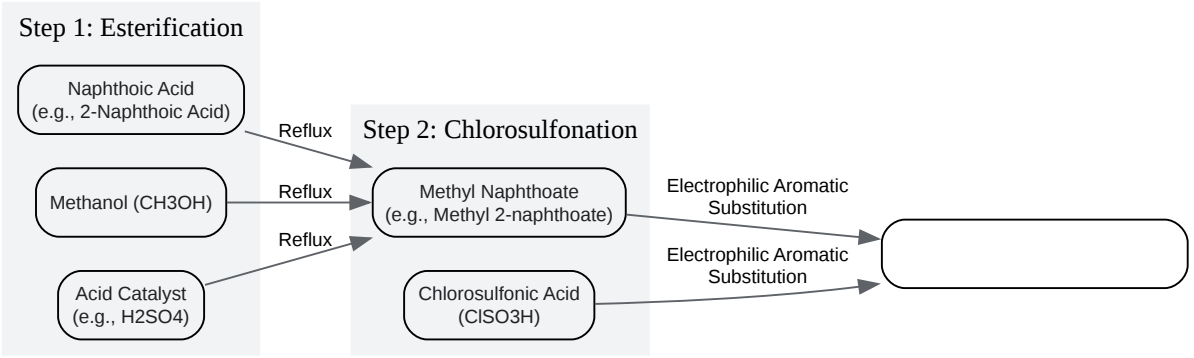
Property	Methyl 6-chlorosulfonylnaphthalene-2-carboxylate (Predicted/Inferred)	Methyl 5-chlorosulfonylnaphthalene-1-carboxylate (Predicted/Inferred)
Melting Point	Expected to be a crystalline solid with a relatively high melting point, likely in the range of 150-200 °C, typical for substituted naphthalenes.	Similar to the 2,6-isomer, expected to be a crystalline solid with a high melting point.
Solubility	Likely soluble in chlorinated solvents (e.g., dichloromethane, chloroform) and polar aprotic solvents (e.g., DMF, DMSO). Poorly soluble in water and nonpolar solvents like hexanes.	Similar solubility profile to the 2,6-isomer.
LogP (Octanol-Water)	Predicted to be moderately lipophilic, with a LogP value likely in the range of 2.5-3.5.	Predicted LogP is also expected to be in a similar range, indicating moderate lipophilicity.

Synthesis and Purification

The synthesis of methyl chlorosulfonylnaphthalene carboxylates typically involves a two-step process: esterification of the corresponding naphthoic acid followed by chlorosulfonation.

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General Synthesis Workflow



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Figure 2: General synthetic workflow for the preparation of methyl chlorosulfonylnaphthalene carboxylates.

Detailed Experimental Protocol: Synthesis of Methyl 6-chlorosulfonylnaphthalene-2-carboxylate

This protocol is a representative procedure based on established methods for esterification and chlorosulfonation of naphthalene derivatives.[2][10]

Step 1: Synthesis of Methyl 2-naphthoate

- To a solution of 2-naphthoic acid (1 equivalent) in methanol (10-20 volumes), add concentrated sulfuric acid (0.1-0.2 equivalents) dropwise at room temperature.
- Heat the reaction mixture to reflux and maintain for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the mixture to room temperature and remove the methanol under reduced pressure.

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- Dissolve the residue in a suitable organic solvent (e.g., ethyl acetate) and wash with saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo to afford methyl 2-naphthoate, which can be purified by recrystallization if necessary.[10]

Step 2: Chlorosulfonation of Methyl 2-naphthoate

- To a flask containing chlorosulfonic acid (5-10 equivalents) cooled in an ice bath (0-5 °C), add methyl 2-naphthoate (1 equivalent) portion-wise, ensuring the temperature does not exceed 10 °C.
- After the addition is complete, allow the reaction mixture to stir at 0-5 °C for 1-2 hours.
- Carefully pour the reaction mixture onto crushed ice with vigorous stirring.
- The precipitated solid is collected by vacuum filtration and washed thoroughly with cold water until the filtrate is neutral.
- The crude product, methyl 6-chlorosulfonylnaphthalene-2-carboxylate, is dried under vacuum.

Purification: Recrystallization

Purification of the final product is crucial to remove any isomeric impurities or starting material. Recrystallization is a common and effective method.[11][12][13]

- Dissolve the crude product in a minimal amount of a hot solvent in which it is sparingly soluble at room temperature (e.g., a mixture of an alcohol like methanol and water, or a chlorinated solvent with a non-polar co-solvent).
- Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- Collect the purified crystals by vacuum filtration, wash with a small amount of cold solvent, and dry under vacuum.

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Analytical Characterization

A combination of spectroscopic and chromatographic techniques is essential for the unambiguous identification and purity assessment of C12H9ClO4S compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.[14][15][16][17]

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on the naphthalene ring and a singlet for the methyl ester protons. The chemical shifts and coupling constants of the aromatic protons are highly dependent on the substitution pattern, allowing for the differentiation of isomers.

- ^{13}C NMR: The carbon NMR spectrum will display signals for all 12 carbon atoms. The carbonyl carbon of the ester and the carbons attached to the sulfonyl and chloro groups will appear at characteristic downfield chemical shifts.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule, which aids in its structural elucidation.[1][18][19]

- High-Resolution Mass Spectrometry (HRMS): Provides an accurate mass measurement, which can be used to confirm the elemental composition of C12H9ClO4S.

- Tandem Mass Spectrometry (MS/MS): Fragmentation analysis can reveal characteristic losses, such as the loss of the chlorosulfonyl group (-SO2Cl), the methoxy group (-OCH3), or carbon monoxide (-CO) from the ester. The fragmentation of the sulfonyl chloride moiety is a key diagnostic feature.[19][20]

Infrared (IR) Spectroscopy

IR spectroscopy is useful for identifying the presence of key functional groups.

- Characteristic Absorptions:

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- C=O stretch (ester): Strong absorption around 1720-1700 cm^{-1}.
- S=O stretch (sulfonyl chloride): Two strong absorptions, typically around 1380-1365 cm^{-1} (asymmetric) and 1190-1170 cm^{-1} (symmetric).
- Aromatic C-H and C=C stretches: Multiple absorptions in the 3100-3000 cm^{-1} and 1600-1450 cm^{-1} regions, respectively.

High-Performance Liquid Chromatography (HPLC)

HPLC is the primary technique for assessing the purity of C12H9ClO4S compounds and for monitoring reaction progress.[4][5][6][21][22]

Illustrative HPLC Method:

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase: A gradient of water (A) and acetonitrile (B), both containing 0.1% formic acid.
- Gradient: Start at a lower percentage of B, and gradually increase to elute the compound.
- Detection: UV detection at a wavelength where the naphthalene chromophore absorbs strongly (e.g., 254 nm or 280 nm).

Applications in Drug Discovery and Development

The structural features of C12H9ClO4S compounds make them attractive scaffolds for the development of novel therapeutic agents.

Kinase Inhibitors

The sulfonyl chloride group is a precursor to sulfonamides, which are prevalent in many kinase inhibitors.[23] The naphthalene core can be designed to fit into the hydrophobic pockets of kinase active sites, while the sulfonamide moiety can form crucial hydrogen bonds with the protein backbone. The reactive nature of the sulfonyl chloride allows for the facile synthesis of a library of sulfonamide derivatives for structure-activity relationship (SAR) studies.[24]

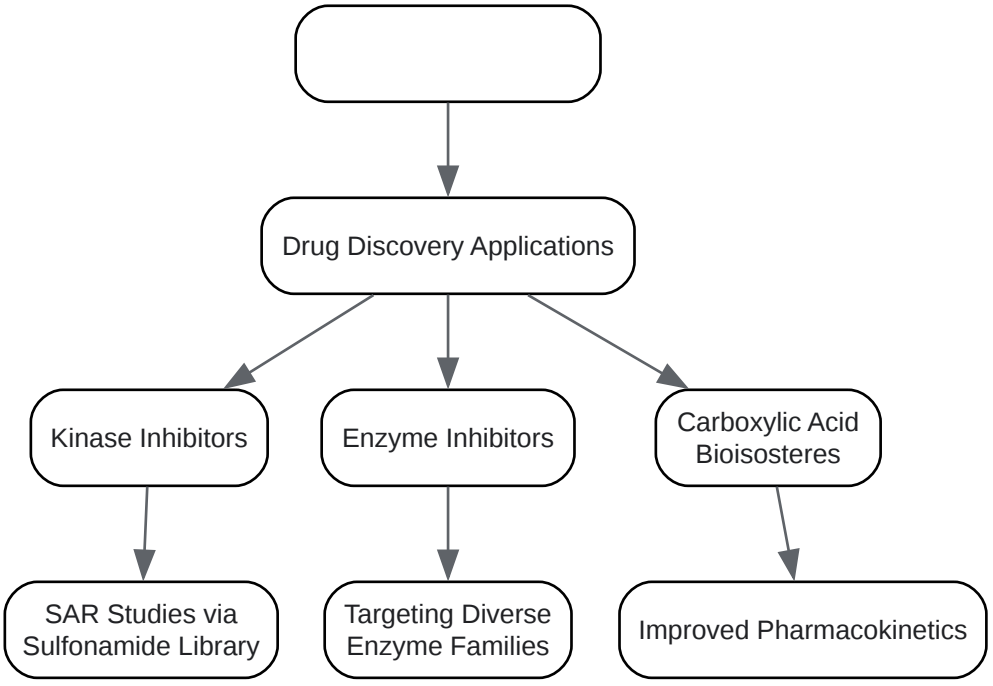
Enzyme Inhibitors

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Naphthalene sulfonates have been shown to inhibit various enzymes.[25][26] By converting the sulfonyl chloride to a sulfonamide or sulfonic acid, C12H9ClO4S derivatives can be explored as inhibitors for a range of enzymatic targets.

Bioisosteric Replacement of Carboxylic Acids

As previously mentioned, the sulfonamide derived from the sulfonyl chloride can serve as a bioisostere for a carboxylic acid.[7][9][27][28] This strategy can be employed to optimize the pharmacokinetic properties of a lead compound containing a carboxylic acid, potentially leading to improved oral bioavailability and reduced metabolic liabilities.



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Figure 3: Potential applications of the C12H9ClO4S scaffold in drug discovery.

Conclusion

The C12H9ClO4S molecular formula represents a class of compounds with significant untapped potential. This technical guide has provided a foundational understanding of their molecular weight, isomerism, and key physicochemical properties. Detailed protocols for their synthesis, purification, and analytical characterization have been outlined to empower researchers in their scientific endeavors. The inherent reactivity of the sulfonyl chloride group,

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combined with the versatile naphthalene scaffold, positions these compounds as valuable building blocks in the rational design of novel therapeutics, particularly in the areas of kinase inhibition and bioisosteric drug modification. Further exploration of the diverse isomers and their derivatives is warranted to fully elucidate the therapeutic potential of this promising chemical space.

References

- Ballatore, C., Huryn, D. M., & Smith, A. B., 3rd. (2013). Carboxylic acid (bio)isosteres in drug design. ChemMedChem, 8(3), 385–395. [Link]
- De Nisco, M., & Pavan, M. (2022). Carboxylic Acid Bioisosteres in Medicinal Chemistry: Synthesis and Properties. Pharmaceuticals (Basel, Switzerland), 15(5), 626. [Link]
- PrepChem. (n.d.). Synthesis of Methyl 6-hydroxy-2-naphthoate. Retrieved from [Link]
- Arabi, A. A. (2017). Routes to drug design via bioisosterism of carboxyl and sulfonamide groups. Future medicinal chemistry, 9(18), 2167–2180. [Link]
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). Methyl 3-Hydroxy-2-Naphthoate: Synthesis & Quality Control for R&D. Retrieved from [Link]
- Pikul, P., et al. (2020). HPLC-FLD-Based Method for the Detection of Sulfonamides in Organic Fertilizers Collected from Poland. Molecules, 25(21), 5036. [Link]
- ResearchGate. (n.d.). ^{1}H NMR spectra of naphthalene measured under different conditions. Retrieved from [Link]
- Pule, B. O., Mmualefe, L. C., & Torto, N. (n.d.). Determination of Sulfonamide Residues in Chicken Muscle by Agilent Bond Elut QuEChERS AOAC Kit and HPLC-FLD. Agilent. [Link]
- ResearchGate. (n.d.). Application of Sulfonyl in Drug Design. Retrieved from [Link]
- Al-Ostoot, F. H., et al. (2020). One-pot synthesis of new alkyl 1-naphthoates bearing quinoline, pyranone and cyclohexenone moieties via metal-free sequential addition/oxidation reactions. Scientific reports, 10(1), 18366. [Link]

© 2026 BenchChem. All rights reserved.

- ResearchGate. (n.d.). The 600 MHz high-quality 1 H NMR spectra of naphthalene derivatives in.... Retrieved from [Link]
- Wikipedia. (n.d.). Naphthalene. Retrieved from [Link]
- Arabi, A. A. (2017). Routes to drug design via bioisosterism of carboxyl and sulfonamide groups. Future Medicinal Chemistry, 9(18), 2167-2180. [Link]
- San Diego Mesa College. (n.d.). Recrystallization of an Impure Sample of Naphthalene. Retrieved from [Link]
- ZU Scholars. (n.d.). Routes to drug design via bioisosterism of carboxyl and sulfonamide groups. Retrieved from [Link]
- ResearchGate. (n.d.). From hit to lead: Structure-based discovery of naphthalene-1-sulfonamide derivatives as potent and selective inhibitors of fatty acid binding protein 4. Retrieved from [Link]
- MDPI. (2021). Nuclear Magnetic Resonance Spectroscopy Investigations of Naphthalene-Based 1,2,3-Triazole Systems for Anion Sensing. Retrieved from [Link]
- Semantic Scholar. (2022). Review Article Carboxylic Acid Bioisosteres in Medicinal Chemistry: Synthesis and Properties. Retrieved from [Link]
- MIT OpenCourseWare. (n.d.). Recrystallization | MIT Digital Lab Techniques Manual. Retrieved from [Link]
- ACD/Labs. (2008). IR, NMR and MS of a Sulfonyl Chloride compound. Retrieved from [Link]
- Kumar, S., et al. (2021). 1H and 13C NMR chemical shifts of 2-n-alkylamino-naphthalene-1,4-diones. Magnetic Resonance in Chemistry, 59(8), 789-801. [Link]
- Slideshare. (n.d.). Crystallization of Napthalene, Lab report for Organic Chemistry. Retrieved from [Link]
- PubMed. (1972). I-Anilino-8-naphthalene sulfonate as a coenzyme-competitive inhibitor of yeast glyceraldehyde-3-phosphate dehydrogenase: multiple inhibition studies. Retrieved

© 2026 BenchChem. All rights reserved.

from [Link]

- ResearchGate. (n.d.). Synthesis and cycloxygenase inhibitory properties of new naphthalene-methylsulfonamido, naphthalene-methylsulfonyl and tetrahydronaphthalen-methylsulfonamido compounds. Retrieved from [Link]
- ChemSynthesis. (n.d.). methyl 2-naphthoate. Retrieved from [Link]
- ACS Publications. (2021). Small Molecule Kinase Inhibitor Drugs (1995–2021): Medical Indication, Pharmacology, and Synthesis. Retrieved from [Link]
- ZU Scholars. (2017). Routes to drug design via bioisosterism of carboxyl and sulfonamide groups. Retrieved from [Link]
- UKEssays. (2019). Purifying Naphthalene Using Recrystallization. Retrieved from [Link]
- ACS Publications. (2016). Structure Property Relationships of Carboxylic Acid Isosteres. Retrieved from [Link]
- YouTube. (2020). 1H NMR Spectroscopy of Naphthalene Explained | B.Sc. 5th Semester Organic Chemistry Lecture 08. Retrieved from [Link]
- Al-Suwaidan, I. A., et al. (2021). Synthesis of Novel 2-Thiouracil-5-Sulfonamide Derivatives as Potent Inducers of Cell Cycle Arrest and CDK2A Inhibition Supported by Molecular Docking. Molecules (Basel, Switzerland), 26(11), 3353. [Link]
- Canadian Journal of Chemistry. (n.d.). Mass Spectra of Some Sulfinate Esters and Sulfones. Retrieved from [Link]
- ChemSynthesis. (n.d.). methyl 1-naphthoate. Retrieved from [Link]
- Wikipedia. (n.d.). Naphthalenesulfonate. Retrieved from [Link]
- Khan, S., & Malik, A. (2018). Bioaccumulation and toxicity of 2-naphthalene sulfonate: an intermediate compound used in textile industry. Environmental science and pollution research international, 25(2), 1435–1444. [Link]

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- Supporting Information. (n.d.). Mass spectral fragmentations of sulfonates. Retrieved from [Link]
- MySkinRecipes. (n.d.). Methyl 6-(chlorosulfonyl)-2-naphthoate. Retrieved from [Link]
- Organic Syntheses. (n.d.). α-NAPHTHOIC ACID. Retrieved from [Link]
- Quickcompany. (n.d.). An Improved And Novel Process For The Preparation Of N Methyl 1 Naphthalenemethanamine. Retrieved from [Link]
- ResearchGate. (n.d.). Fragmentation of aromatic sulfonamides in electrospray ionization mass spectrometry: Elimination of SO2 via rearrangement. Retrieved from [Link]
- NIST WebBook. (n.d.). (+)-Camphor-10-sulfonyl chloride. Retrieved from [Link]
- Stenutz. (n.d.). methyl 1-naphthoate. Retrieved from [Link]
- PubChem. (n.d.). Methyl 2-naphthoate. Retrieved from [Link]
- Ataman Kimya. (n.d.). METHYL NAPHTHALENE -2-SULFONATE. Retrieved from [Link]

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Sources

- 1. acdlabs.com [acdlabs.com]
- 2. Methyl 6-bromo-2-naphthoate synthesis - chemicalbook [chemicalbook.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. tis.wu.ac.th [tis.wu.ac.th]
- 5. mdpi.com [mdpi.com]
- 6. Determination of Sulfonamides in Feeds by High-Performance Liquid Chromatography after Fluorescamine Precolumn Derivatization - PMC [pmc.ncbi.nlm.nih.gov]

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- 7. Routes to drug design via bioisosterism of carboxyl and sulfonamide groups - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Page loading... [guidechem.com]
- 9. zuscholars.zu.ac.ae [zuscholars.zu.ac.ae]
- 10. prepchem.com [prepchem.com]
- 11. home.sandiego.edu [home.sandiego.edu]
- 12. ocw.mit.edu [ocw.mit.edu]
- 13. ukessays.com [ukessays.com]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. mdpi.com [mdpi.com]
- 17. 1H and 13C NMR chemical shifts of 2-n-alkylamino-naphthalene-1,4-diones - PMC [pmc.ncbi.nlm.nih.gov]
- 18. cdnsciencepub.com [cdnsciencepub.com]
- 19. aaqr.org [aaqr.org]
- 20. researchgate.net [researchgate.net]
- 21. researchgate.net [researchgate.net]
- 22. agilent.com [agilent.com]
- 23. pubs.acs.org [pubs.acs.org]
- 24. pdf.benchchem.com [pdf.benchchem.com]
- 25. I-Anilino-8-naphthalene sulfonate as a coenzyme-competitive inhibitor of yeast glyceraldehyde-3-phosphate dehydrogenase: multiple inhibition studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 26. researchgate.net [researchgate.net]
- 27. tandfonline.com [tandfonline.com]
- 28. pdfs.semanticscholar.org [pdfs.semanticscholar.org]

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